

A Comprehensive Technical Guide to Boc Anhydride: Synonyms, Chemical Properties, and Synthetic Applications

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Compound of Interest

Compound Name: DiBoc TACD

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of Di-tert-butyl dicarbonate, commonly known as Boc anhydride. This critical reagent plays a pivotal role in modern organic synthesis, particularly in the protection of amine functionalities during the development of pharmaceuticals and other complex molecules. This document details its chemical identity, physical properties, and provides established experimental protocols for its synthesis and application in protecting group chemistry.

Chemical Identity and Synonyms

Boc anhydride is the common name for the chemical compound Di-tert-butyl dicarbonate.^[1] It is widely referred to in scientific literature and commercial catalogs by a variety of synonyms. A comprehensive list of these identifiers is provided below to aid in literature searches and material procurement.

Identifier Type	Identifier
Preferred IUPAC Name	Di-tert-butyl dicarbonate[1]
Common Name	Boc anhydride[1]
CAS Number	24424-99-5[1]
Molecular Formula	C10H18O5[1]
Synonyms	Boc2O, Di-t-butyl pyrocarbonate, Bis(tert-butoxycarbonyl)oxide, tert-Butoxycarbonyl anhydride, Dicarmonic acid, bis(1,1-dimethylethyl) ester, DiBoc[2][3][4]
InChI	InChI=1S/C10H18O5/c1-9(2,3)14-7(11)13-8(12)15-10(4,5)6/h1-6H3[2]
SMILES	CC(C)(C)OC(=O)OC(=O)OC(C)(C)C[2]

Chemical Structure

The chemical structure of Boc anhydride is characterized by a central dicarbonate core flanked by two tert-butyl groups. This structure is key to its reactivity and utility as a protecting group.

Caption: Chemical structure of Di-tert-butyl dicarbonate (Boc anhydride).

Physicochemical Properties

The physical and chemical properties of Boc anhydride are critical for its handling, storage, and application in chemical reactions. It is a white solid with a low melting point, often appearing as a colorless liquid at or slightly above room temperature.[1][5]

Property	Value
Molecular Weight	218.25 g/mol [6]
Appearance	Colorless to white solid or liquid[7]
Melting Point	22-24 °C[1][5]
Boiling Point	56-57 °C at 0.5 mmHg[1]
Density	0.95 g/cm ³ [1]
Solubility	Insoluble in water. Soluble in most organic solvents such as tetrahydrofuran (THF), dichloromethane (DCM), acetonitrile, and toluene.[1][8]

Experimental Protocols

Synthesis of Boc Anhydride

While Boc anhydride is readily available commercially, several synthetic routes are reported in the literature. A common laboratory-scale preparation involves the reaction of sodium tert-butoxide with carbon dioxide, followed by treatment with a coupling agent like methanesulfonyl chloride.

Protocol for the Synthesis of Di-tert-butyl dicarbonate:

- In a flask equipped with a stirrer, thermometer, and gas inlet, suspend sodium tert-butoxide (0.39 mol) in hexane (233 mL).[9]
- Cool the mixture to a temperature between -10 and 10 °C.[9]
- Bubble carbon dioxide (0.5 mol) through the stirred mixture over a period of 3 hours.[9]
- To the resulting slurry, add N-octyl pyridinium chloride (0.019 mol), pyridine (0.053 mol), and tert-butanol (0.01 mol) at -8 °C.[9]
- Stir the mixture for 30 minutes at the same temperature.[9]

- Add methanesulfonyl chloride (0.21 mol) dropwise over 1 hour, maintaining the temperature at -8 °C.[9]
- Allow the reaction to proceed for 3 hours at a temperature between 0 and 5 °C.[9]
- Upon completion, quench the reaction by adding 8% sulfuric acid (80 mL) and stir for 30 minutes.[9]
- Separate the organic layer and wash it sequentially with a 5% aqueous solution of sodium bicarbonate and water.[9]
- Concentrate the organic layer under reduced pressure at 35-40 °C to yield Di-tert-butyl dicarbonate.[9]

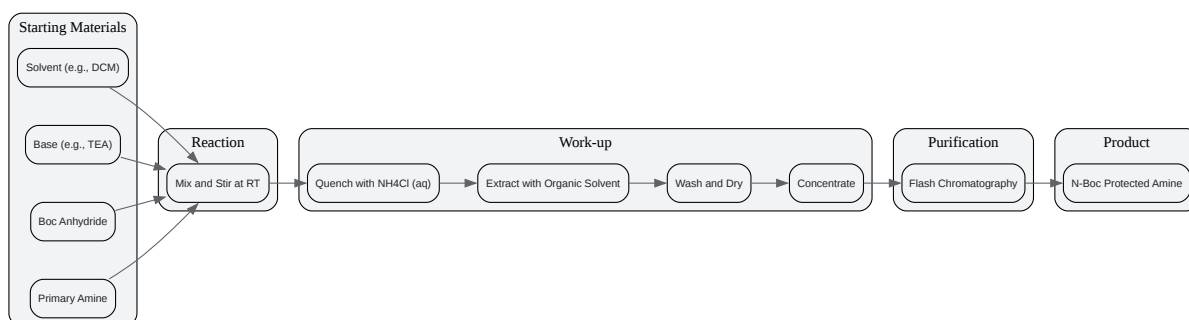
Boc Protection of Primary Amines

The primary application of Boc anhydride is the protection of amines. The tert-butoxycarbonyl (Boc) group is introduced by reacting the amine with Boc anhydride, typically in the presence of a base.

General Protocol for Boc Protection of a Primary Amine:

- Dissolve the primary amine (1 equivalent) in a suitable solvent such as dichloromethane (DCM) or a mixture of tetrahydrofuran (THF) and water.
- Add a base, such as triethylamine (TEA) or sodium bicarbonate (1-1.5 equivalents).[1][10]
- Add Di-tert-butyl dicarbonate (1.1-1.5 equivalents) to the solution.
- Stir the reaction mixture at room temperature for 1 to 12 hours, monitoring the reaction progress by thin-layer chromatography (TLC).[11]
- Upon completion, quench the reaction with a saturated aqueous solution of ammonium chloride.[11]
- Extract the product with an organic solvent like ethyl acetate.[11]

- Wash the combined organic layers with brine, dry over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.^[11]
- Purify the residue by flash chromatography on silica gel to obtain the N-Boc protected amine.^[11]



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Caption: Experimental workflow for the Boc protection of a primary amine.

Boc Deprotection

The Boc protecting group can be readily removed under acidic conditions, most commonly using trifluoroacetic acid (TFA).

General Protocol for Boc Deprotection using TFA:

- Dissolve the N-Boc protected amine in dichloromethane (DCM).

- Add trifluoroacetic acid (TFA) to the solution (typically a 1:1 or 1:4 ratio of TFA to DCM).[2]
- Stir the reaction mixture at room temperature for 1 to 2 hours.[2]
- Monitor the reaction by TLC until the starting material is consumed.
- Remove the solvent and excess TFA in vacuo to yield the deprotected amine salt.[2]
- The crude product can often be used in the next step without further purification or can be neutralized with a base and purified if necessary.

Conclusion

Boc anhydride is an indispensable reagent in modern organic synthesis, offering a reliable and versatile method for the protection of amines. Its well-defined chemical properties and straightforward reaction protocols for both protection and deprotection make it a valuable tool for researchers and professionals in drug development and chemical sciences. The information provided in this guide serves as a comprehensive resource for the effective utilization of this important synthetic building block.

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